

Zomepirac Sodium Salt: A Technical Overview of its Chemical Properties

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Compound of Interest

Compound Name: Zomepirac sodium salt

Cat. No.: B1256859

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Zomepirac sodium salt is a non-steroidal anti-inflammatory drug (NSAID) that belongs to the pyrrole-acetic acid class and is structurally related to tolmetin.[1][2] It was previously marketed under the brand name Zomax for the management of mild to severe pain.[1] This document provides a concise technical summary of the molecular weight and chemical formula of **zomepirac sodium salt**.

Chemical Identity and Properties

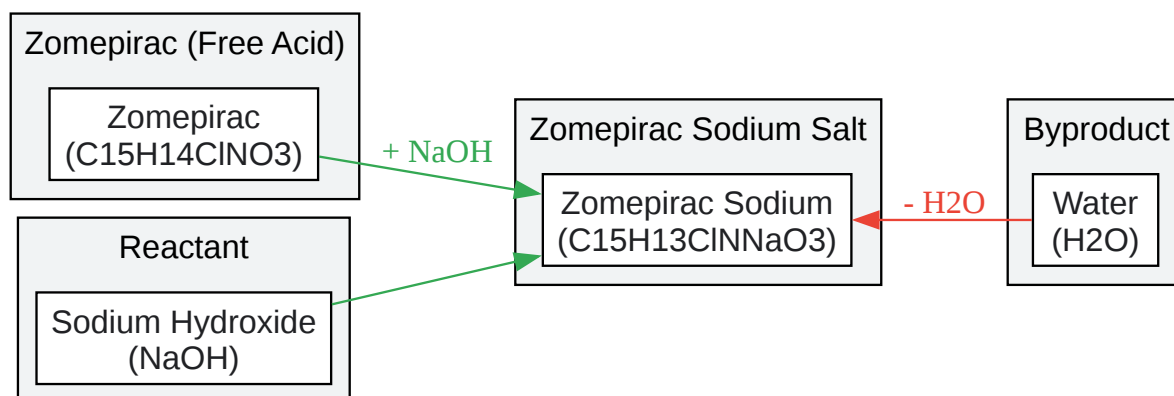
Zomepirac was sold as the sodium salt, which is the sodium salt of 5-(4-chlorobenzoyl)-1,4-dimethyl-1H-pyrrole-2-acetate.[1] The key quantitative chemical identifiers for **zomepirac sodium salt** are summarized in the table below. It is important to note the distinction between the anhydrous and dihydrate forms of the salt, which have different molecular weights and formulas due to the inclusion of water molecules in the crystal structure of the dihydrate form.

Identifier	Zomepirac (Free Acid)	Zomepirac Sodium Salt (Anhydrous)	Zomepirac Sodium Salt (Dihydrate)
Molecular Formula	C ₁₅ H ₁₄ ClNO ₃ [1]	C ₁₅ H ₁₃ ClNNaO ₃ [3][4][5][6]	C ₁₅ H ₁₇ ClNNaO ₅ [7][8]
Molecular Weight	291.73 g/mol [1]	313.71 g/mol [3][4][5][6][9]	349.74 g/mol [8]
CAS Number	33369-31-2[1]	64092-48-4[3][5][6][9]	64092-49-5[7][8]

Structural Relationship

The relationship between the parent compound, zomepirac, and its corresponding sodium salt is a fundamental acid-base reaction. This interaction is crucial for the pharmaceutical formulation of the drug, often enhancing its solubility and stability. The following diagram illustrates this chemical relationship.

Chemical Relationship of Zomepirac and its Sodium Salt



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Zomepirac Salt Formation

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